

A Comprehensive Technical Guide to 2,2-Dichloroacetophenone

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Compound of Interest

Compound Name: 2,2-Dichloroacetophenone

Cat. No.: B1214461

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This technical guide provides an in-depth overview of **2,2-dichloroacetophenone**, including its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

IUPAC Name and Synonyms

The compound with the common name **2,2-dichloroacetophenone** is systematically named under IUPAC nomenclature as 2,2-dichloro-1-phenylethanone^[1]. It is also known by a variety of synonyms, which are listed below for comprehensive reference.

Table 1: Synonyms for 2,2-Dichloro-1-phenylethanone

Synonym	Source
2,2-Dichloroacetophenone	[1][2]
Acetophenone, 2,2-dichloro-	[1][2][3]
alpha,alpha-Dichloroacetophenone	[1][2][3]
ω,ω-Dichloroacetophenone	[2]
Phenacylidene chloride	[1][2][3]
1,1-Dichloroacetophenone	[1][3]
Dichloromethyl phenyl ketone	[3][4]
Ethanone, 2,2-dichloro-1-phenyl-	[1][2]

Physicochemical Properties

2,2-Dichloroacetophenone is an organic compound that is typically a colorless to pale yellow liquid or a low-melting solid with a distinct odor[2][3]. It is moderately soluble in organic solvents and has limited solubility in water[2]. The key physicochemical properties are summarized in the table below.

Table 2: Physicochemical Data for **2,2-Dichloroacetophenone**

Property	Value	Reference
Molecular Formula	C ₈ H ₆ Cl ₂ O	[1][5]
Molecular Weight	189.04 g/mol	[1][5]
CAS Number	2648-61-5	[1][3]
Appearance	Colorless to pale yellow liquid or solid	[2][3]
Melting Point	20-21.5 °C	[3][6]
Boiling Point	132-134 °C at 13 mmHg	[3][6]
Density	1.34 g/mL at 25 °C	[3][6]
Refractive Index (n _{20/D})	1.5686	[3][6]
Flash Point	>230 °F (>113 °C) - closed cup	[4]

Experimental Protocols

The following section details a common laboratory-scale synthesis of **2,2-dichloroacetophenone**.

3.1. Synthesis of **2,2-Dichloroacetophenone** via Chlorination of Acetophenone

A prevalent method for the synthesis of **2,2-dichloroacetophenone** involves the direct chlorination of acetophenone.

Principle: This synthesis is based on the alpha-halogenation of a ketone. Acetophenone is reacted with chlorine gas in a suitable solvent, typically glacial acetic acid. The reaction proceeds until two chlorine atoms have substituted the two alpha-hydrogens of the acetophenone.

Materials and Reagents:

- Acetophenone
- Glacial Acetic Acid

- Dry Chlorine Gas
- Ice water

Procedure:

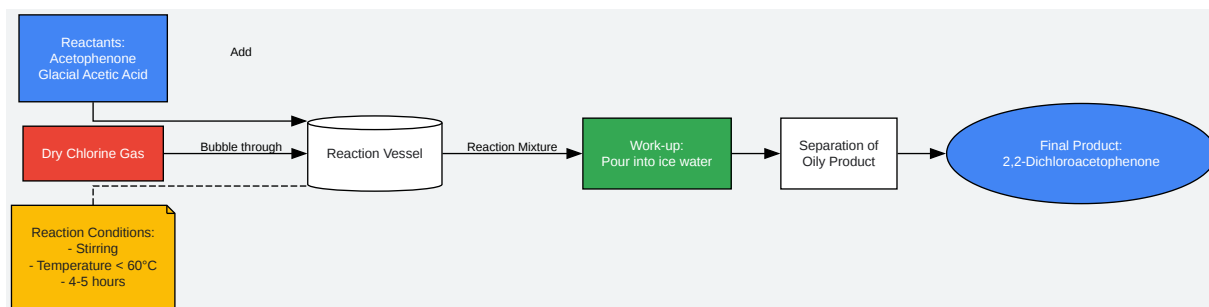
- Dissolve acetophenone in glacial acetic acid in a reaction vessel equipped with a gas inlet tube, a stirrer, and a thermometer.
- Begin bubbling dry chlorine gas through the solution while maintaining vigorous stirring.
- Control the reaction temperature, ensuring it does not exceed 60 °C. The chlorination process typically takes about 4-5 hours.
- Monitor the reaction until the solution turns yellow, indicating the progress of the chlorination.
- After the reaction is complete, pour the reaction mixture into ice water.
- An oily layer of **2,2-dichloroacetophenone** will separate from the aqueous layer.
- Separate the oily product from the water layer. Further purification can be achieved through distillation under reduced pressure.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood as it involves chlorine gas, which is toxic and corrosive. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Visualizations

4.1. Synthesis Workflow of **2,2-Dichloroacetophenone**

The following diagram illustrates the workflow for the synthesis of **2,2-dichloroacetophenone** from acetophenone.

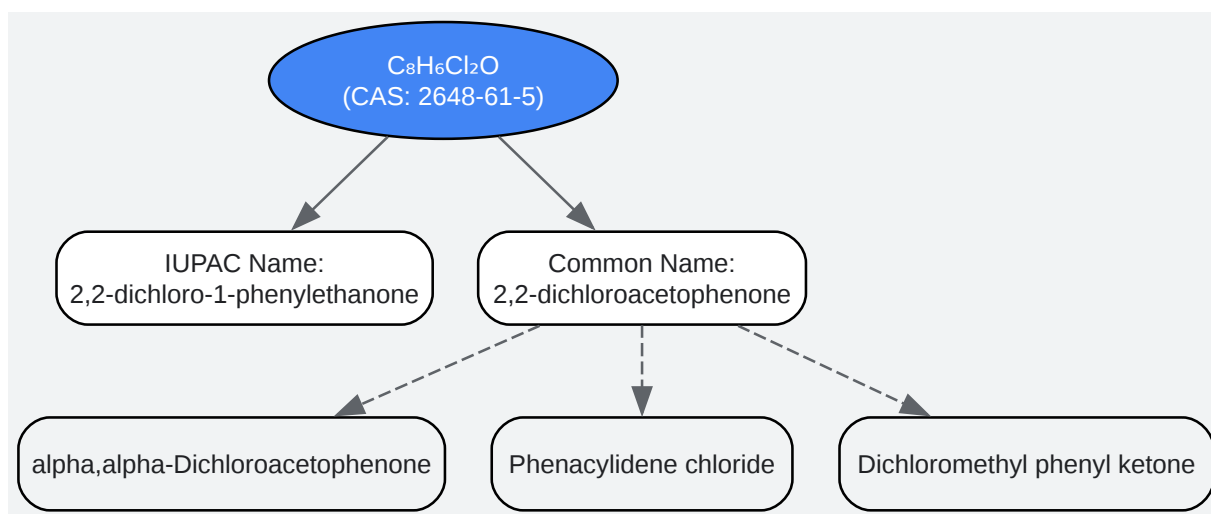


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Synthesis of **2,2-dichloroacetophenone**.

4.2. Logical Relationship of Nomenclature

The diagram below shows the relationship between the common name, IUPAC name, and other synonyms for the target compound.



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Nomenclature relationships for the compound.

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References

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